

(S)-(+)-5-Bromomethyl-2-pyrrolidinone safety and handling precautions

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Compound of Interest

Compound Name: (S)-(+)-5-Bromomethyl-2-pyrrolidinone

Cat. No.: B1279205

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An In-depth Technical Guide on the Safety and Handling of (S)-(+)-5-Bromomethyl-2-pyrrolidinone

This guide provides comprehensive safety and handling information for **(S)-(+)-5-Bromomethyl-2-pyrrolidinone**, intended for researchers, scientists, and professionals in drug development. The information is compiled from safety data sheets of the analogous (R)-enantiomer and structurally similar compounds. Users should handle this chemical with care, recognizing it as potentially hazardous.

Chemical Identification and Properties

(S)-(+)-5-Bromomethyl-2-pyrrolidinone is a chiral building block used in organic synthesis, particularly in the development of pharmaceutical agents.^[1] Its reactivity is enhanced by the bromomethyl group, making it a valuable intermediate for creating complex molecules.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	72479-05-1	[2][3]
Molecular Formula	C ₅ H ₈ BrNO	[1][4]
Molecular Weight	178.03 g/mol	[4]
Appearance	White to light brown powder	[1]
Melting Point	76 - 80 °C	[1]
Purity	≥ 95.5% (GC)	[1]

| Application | Intermediate in the synthesis of pharmaceuticals and peptides. |[1][3] |

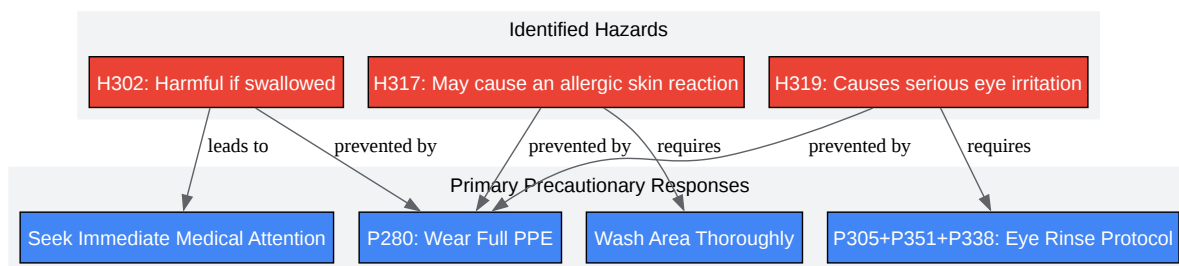
Hazard Identification and Classification

While specific toxicology data for the (S)-(+)-enantiomer is limited, data for the (R)-enantiomer indicates several hazards.[4] It is classified as harmful if swallowed, a potential skin sensitizer, and a cause of serious eye irritation.[4]

Table 2: GHS Hazard Classification for the (R)-enantiomer

Code	Hazard Statement	Reference
H302	Harmful if swallowed.	[4]
H317	May cause an allergic skin reaction.	[4]
H319	Causes serious eye irritation.	[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4]

| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[4] |



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Diagram of Hazard Statements and Precautionary Responses.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to mitigate risks.^[5] All handling must be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[5][6]} An eyewash station and safety shower must be readily accessible.^[5]

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommended Specification	Rationale
Eye/Face Protection	Chemical safety goggles with a face shield. [5] [7]	Protects against splashes and vapors that can cause serious eye damage. [5]
Hand Protection	Chemically resistant gloves (e.g., Butyl rubber). [5]	Provides robust protection against halogenated hydrocarbons. [5]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended. [5] [7]	Minimizes skin contact and protects from potential splashes. [5]

| Respiratory Protection | A NIOSH-approved air-purifying respirator with appropriate cartridges if vapors or dust are generated.[\[5\]](#)[\[7\]](#) | Essential for preventing inhalation of harmful vapors or dust.[\[5\]](#) |

Handling, Storage, and Disposal

Safe Handling:

- Work under a chemical fume hood.[\[8\]](#) Do not inhale the substance.[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[10\]](#) Take measures to prevent the buildup of electrostatic charge.[\[11\]](#)[\[12\]](#)
- Wash hands and skin thoroughly after handling.[\[8\]](#)[\[10\]](#)

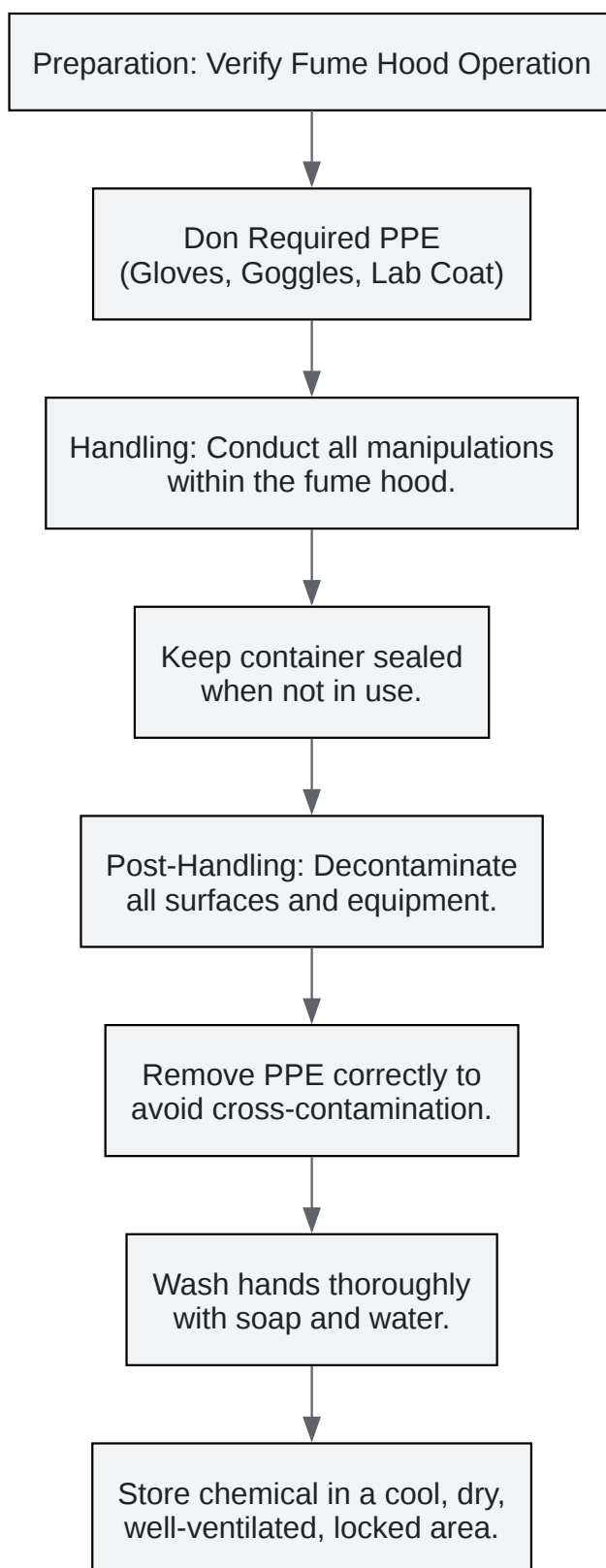
Storage Conditions:

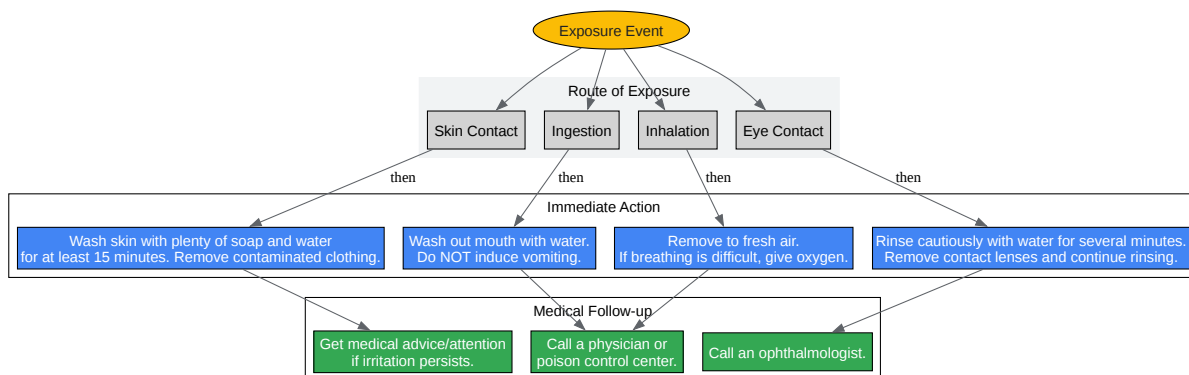
- Store refrigerated at 2 - 8 °C.[\[1\]](#)
- Keep the container tightly closed in a dry, well-ventilated place.[\[11\]](#)[\[12\]](#)[\[13\]](#)

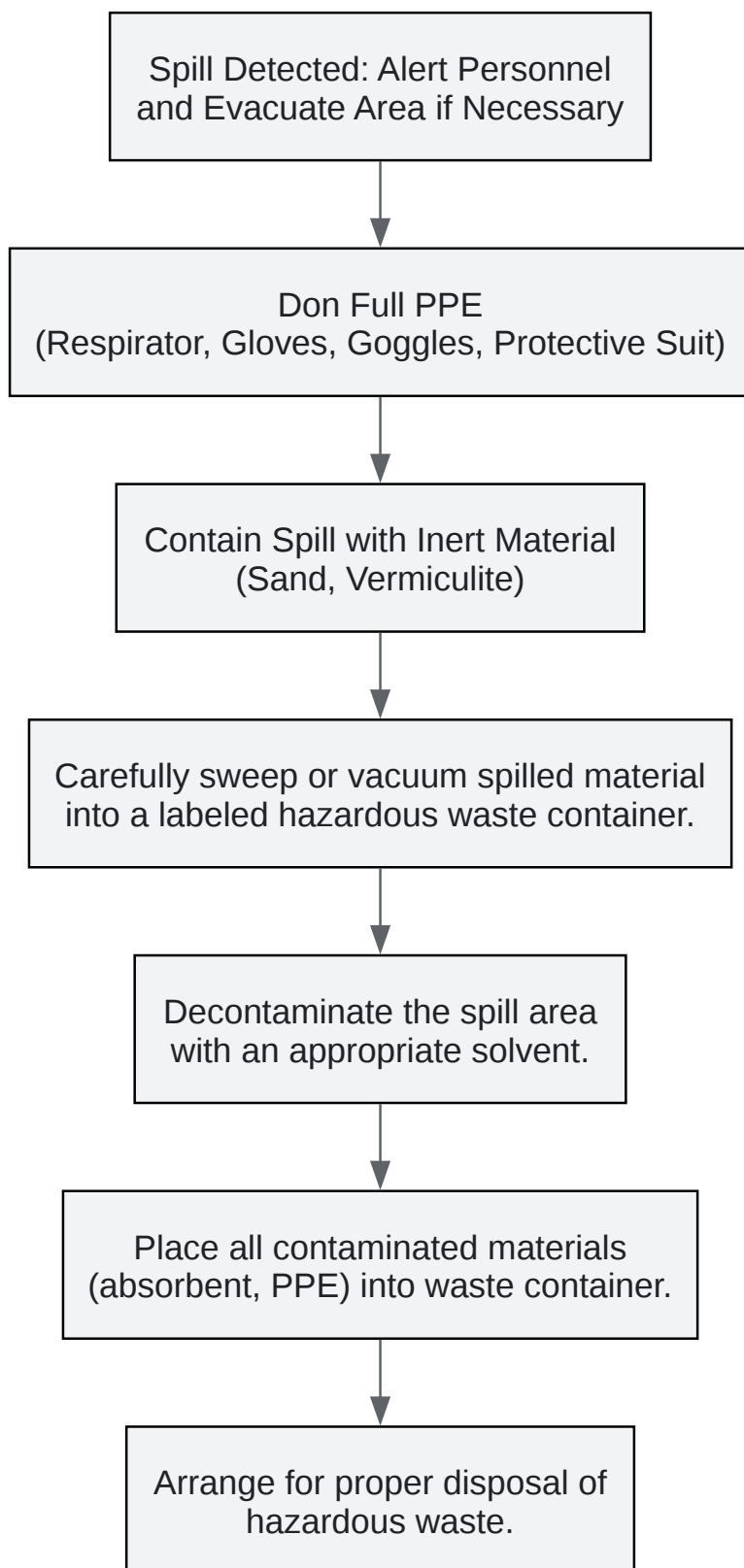
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[11\]](#)[\[12\]](#)
- Store locked up.[\[8\]](#)[\[10\]](#)

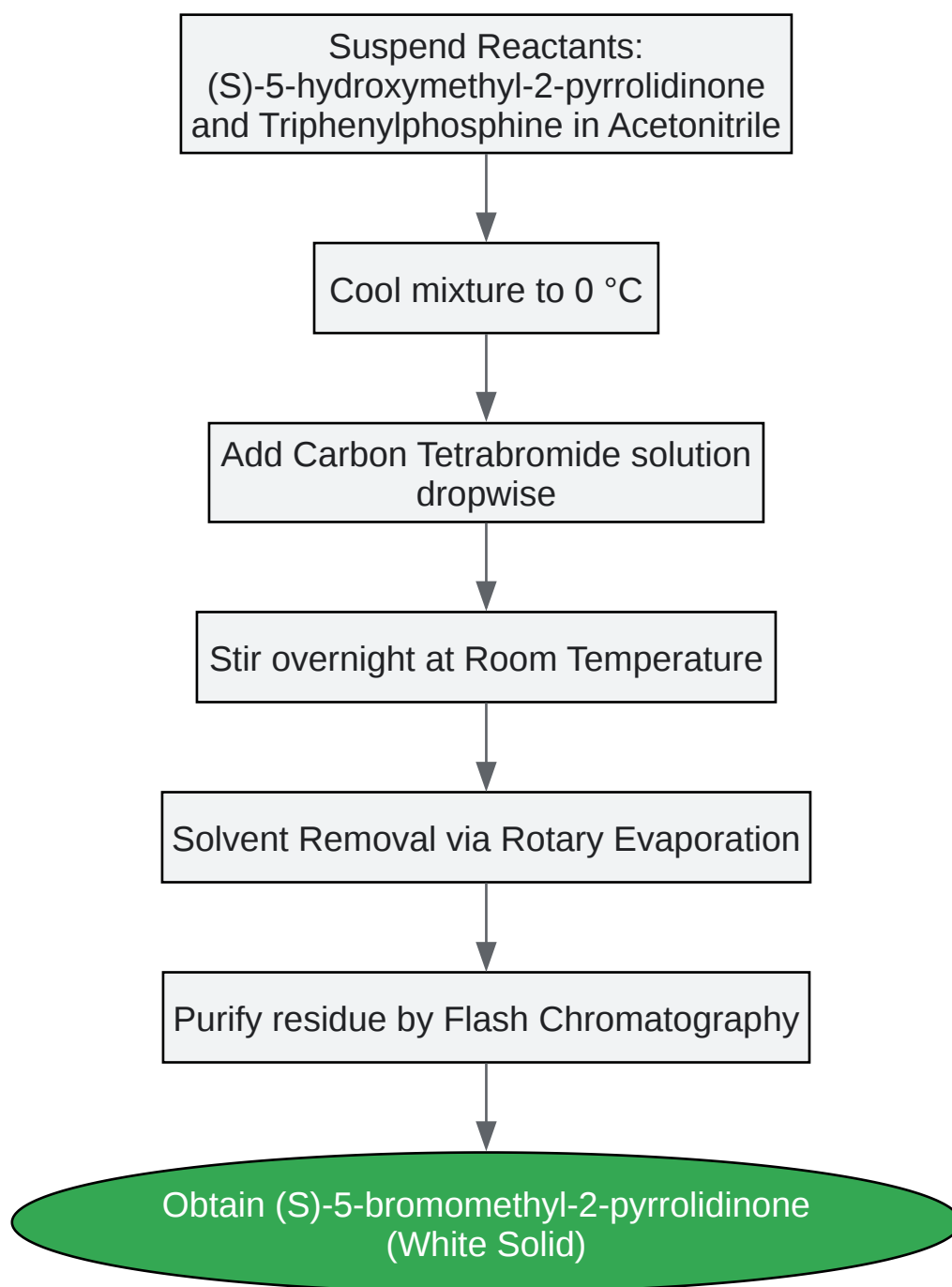
Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[8\]](#)[\[10\]](#)









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